

Indolin-4-ylmethanamine proper disposal procedures

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Compound of Interest

Compound Name: *Indolin-4-ylmethanamine*

CAS No.: 918864-94-5

Cat. No.: B8271156

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Part 1: Executive Operational Directive

IMMEDIATE ACTION CARD: **Indolin-4-ylmethanamine**

Parameter	Critical Data
CAS Number	918864-94-5
Hazard Class	Corrosive (Eye Dam. 1), Irritant (Skin/Resp), Acute Tox. 4 (Oral)
Storage	Store under inert gas (Argon/Nitrogen); 2-8°C; Protect from light/air.
Incompatibility	Strong Acids (Violent exotherm), Oxidizers (Fire risk), Acid Chlorides, Anhydrides.
Waste Stream	Organic Alkali / Basic Organic Waste. Do NOT mix with acidic waste streams.

Urgent Safety Warning: This compound causes Serious Eye Damage (Category 1).^{[1][2][3]} Standard safety glasses are insufficient for liquid handling; chemical splash goggles and a face shield are mandatory during disposal operations involving solutions.

Part 2: Chemical Profile & Hazard Causality

To dispose of **Indolin-4-ylmethanamine** safely, one must understand its reactivity profile. It is not merely "waste"; it is a reactive chemical system.

1. Structural Reactivity: The molecule contains two distinct nitrogen centers:

- Primary Aliphatic Amine (Methanamine arm): Highly nucleophilic and basic. It will rapidly react with atmospheric CO₂ (forming carbamates) and acids.
- Secondary Cyclic Amine (Indoline core): Susceptible to oxidation. Indolines can dehydrogenate to form Indoles, a process that can be exothermic and produce color changes (darkening) indicating degradation.

2. The "Eye Damage" Mechanism: Unlike simple irritants, Category 1 eye damage implies irreversible tissue destruction. The high pH generated by the aliphatic amine in mucous membranes causes saponification of membrane lipids, leading to deep tissue penetration. Protocol Implication: An eyewash station must be within 10 seconds of the disposal work area.

Part 3: Disposal & Stabilization Protocols

Workflow A: Solid Waste Disposal (Preferred)

Best for: Expired pure substance, contaminated solids, filter cakes.

The "Dry Pack" Protocol:

- Containerization: Do not dissolve solid waste for disposal unless necessary. Dissolution increases surface area and reactivity risks.
- Primary Packaging: Place the solid material in a chemically resistant HDPE (High-Density Polyethylene) or glass jar.

- Inerting: If the material is dark/oxidized, blanket the headspace with Nitrogen or Argon before sealing to prevent heat buildup from auto-oxidation.
- Labeling: Mark as "Hazardous Waste - Solid - Toxic/Corrosive - Basic Organic."

Workflow B: Liquid Waste Disposal

Best for: Reaction mixtures, mother liquors.

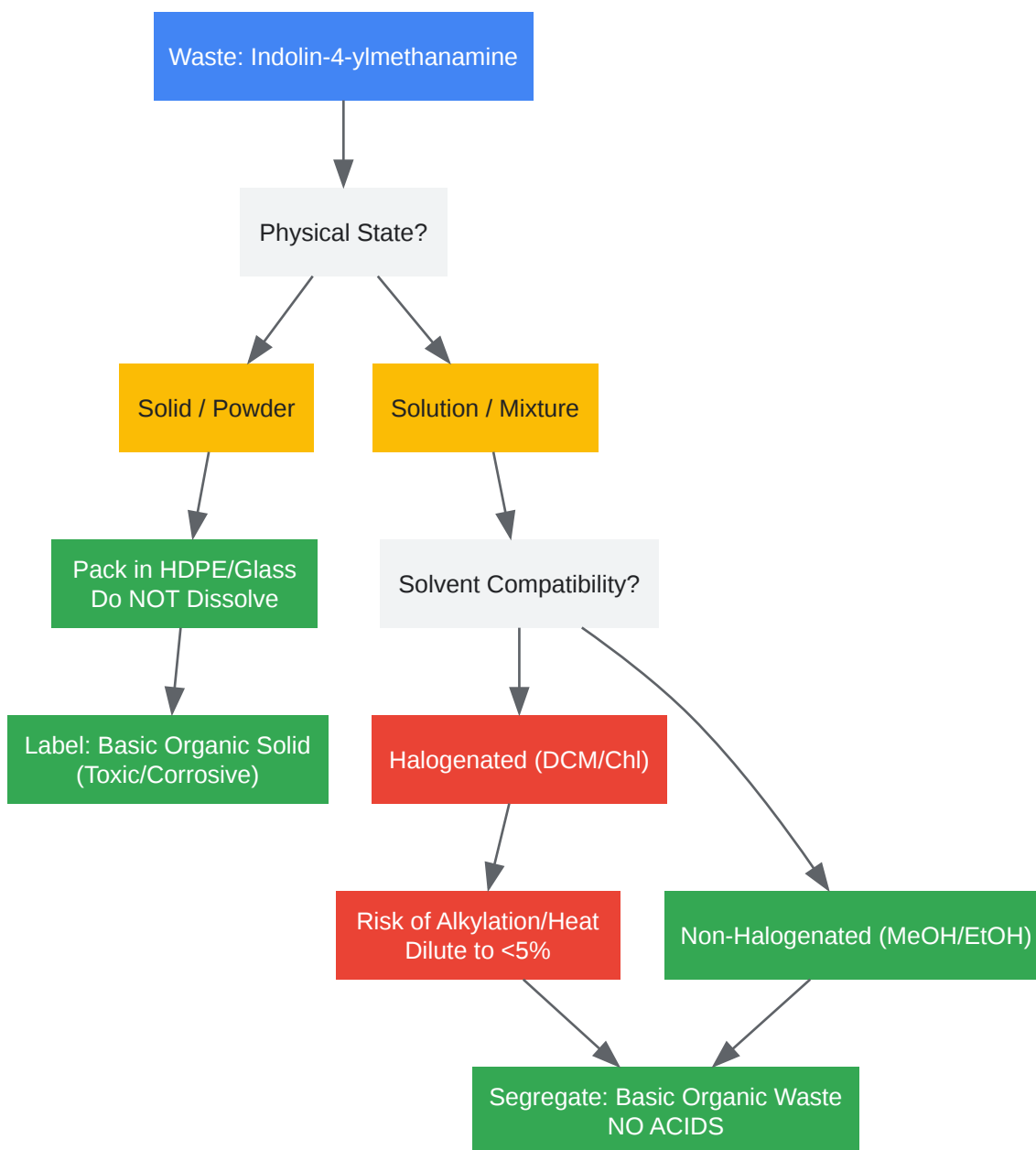
The "Segregated Basification" Protocol: Never pour amine waste into a general "Organic Waste" drum without checking pH compatibility. Acidic organic waste (e.g., acetic acid containing mobile phases) will react violently with this amine.

Step	Action	Rationale
1. pH Check	Verify the waste container is pH \geq 9.	Prevents acid-base exotherms inside the waste drum.
2. Solvent Choice	Dilute with combustible solvents (Ethanol, Methanol).	Halogenated solvents (DCM) can react with amines over time (alkylation) to form shock-sensitive salts or generate heat.
3. Concentration	Keep amine concentration < 10% wt/vol.	Disperses heat of reaction if accidental mixing occurs downstream.
4. Segregation	Use a dedicated "Basic Organic Waste" container.	Isolates the nucleophile from electrophilic waste (e.g., alkyl halides, acid chlorides).

Part 4: Visualized Decision Pathways

Diagram 1: Disposal Decision Tree

This logic flow ensures the material ends up in the correct regulatory stream without generating secondary hazards.



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Caption: Operational logic for segregating **Indolin-4-ylmethanamine** waste to prevent incompatibility incidents.

Diagram 2: Emergency Spill Response Workflow

A standardized response to a spill of this corrosive amine.



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Caption: Step-by-step spill mitigation emphasizing neutralization of the basic amine prior to collection.

Part 5: Regulatory Compliance (RCRA & EPA)

While **Indolin-4-ylmethanamine** is not explicitly listed on the RCRA "P" or "U" lists (unlike some specific aromatic amines), it must be characterized by the generator.

- Characteristic Waste:
 - Ignitability (D001): If disposed of in flammable solvents (Alcohol/Acetone).
 - Corrosivity (D002): Aqueous solutions with pH > 12.5.
- Generator Status:
 - Must be treated as Hazardous Waste.[4]
 - Disposal Code: Recommend L19 (Lab Pack - Organic bases) for incineration.
- Destruction Method:
 - Incineration: The only validated method for complete destruction of the indoline core and amine functionality. Must be performed at a permitted TSD (Treatment, Storage, and Disposal Facility) equipped with a scrubber to handle nitrogen oxide (NO_x) emissions.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 58789274, **Indolin-4-ylmethanamine**. Retrieved from [\[Link\]](#)[5]

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- To cite this document: BenchChem. [Indolin-4-ylmethanamine proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8271156/docs#indolin-4-ylmethanamine-proper-disposal-procedures>]

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